

Technical Support Center: ViraBlock-X (Anti-infective agent 2)

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Compound of Interest

Compound Name: Anti-infective agent 2

Cat. No.: B12415646

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Welcome to the technical support center for ViraBlock-X (VBX), also known as **Anti-infective agent 2**. This resource provides troubleshooting guidance and answers to frequently asked questions to help you optimize the concentration of VBX for maximum efficacy in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting ViraBlock-X?

A1: ViraBlock-X is supplied as a lyophilized powder and should be reconstituted in dimethyl sulfoxide (DMSO) to create a stock solution. For cell-based assays, the final concentration of DMSO in the culture medium should not exceed 0.5% to avoid solvent-induced cytotoxicity.

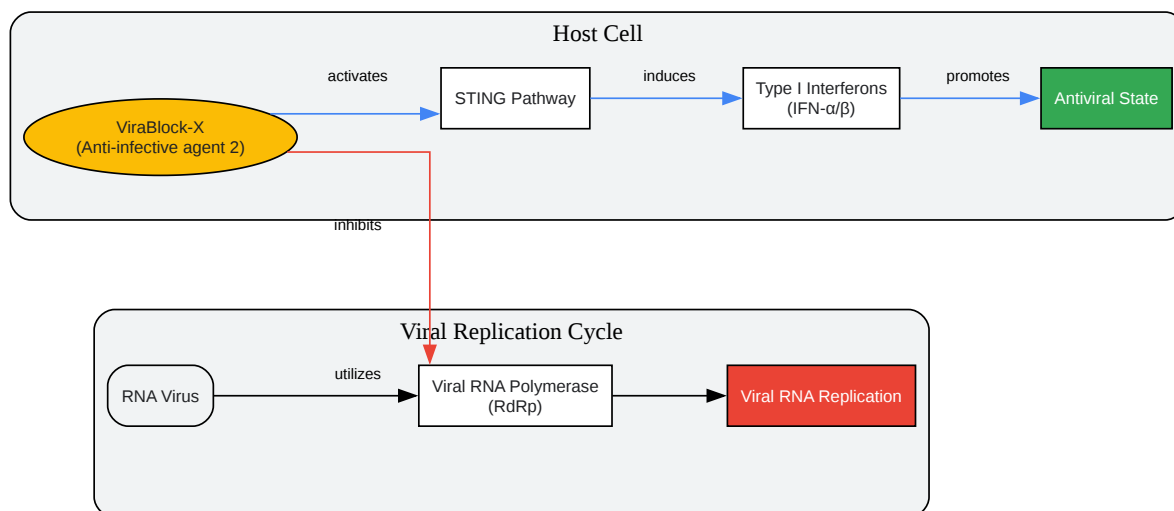
Q2: How should I store ViraBlock-X stock solutions?

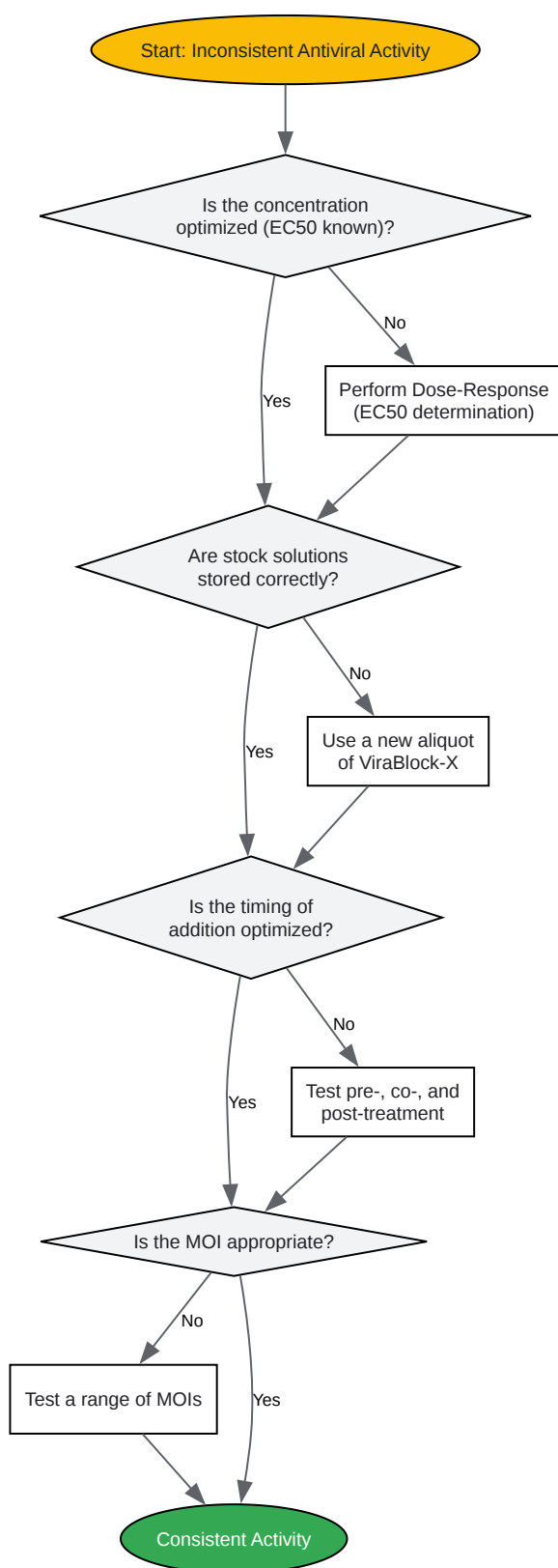
A2: Once reconstituted, ViraBlock-X stock solutions should be aliquoted and stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles, as this may reduce the potency of the compound.

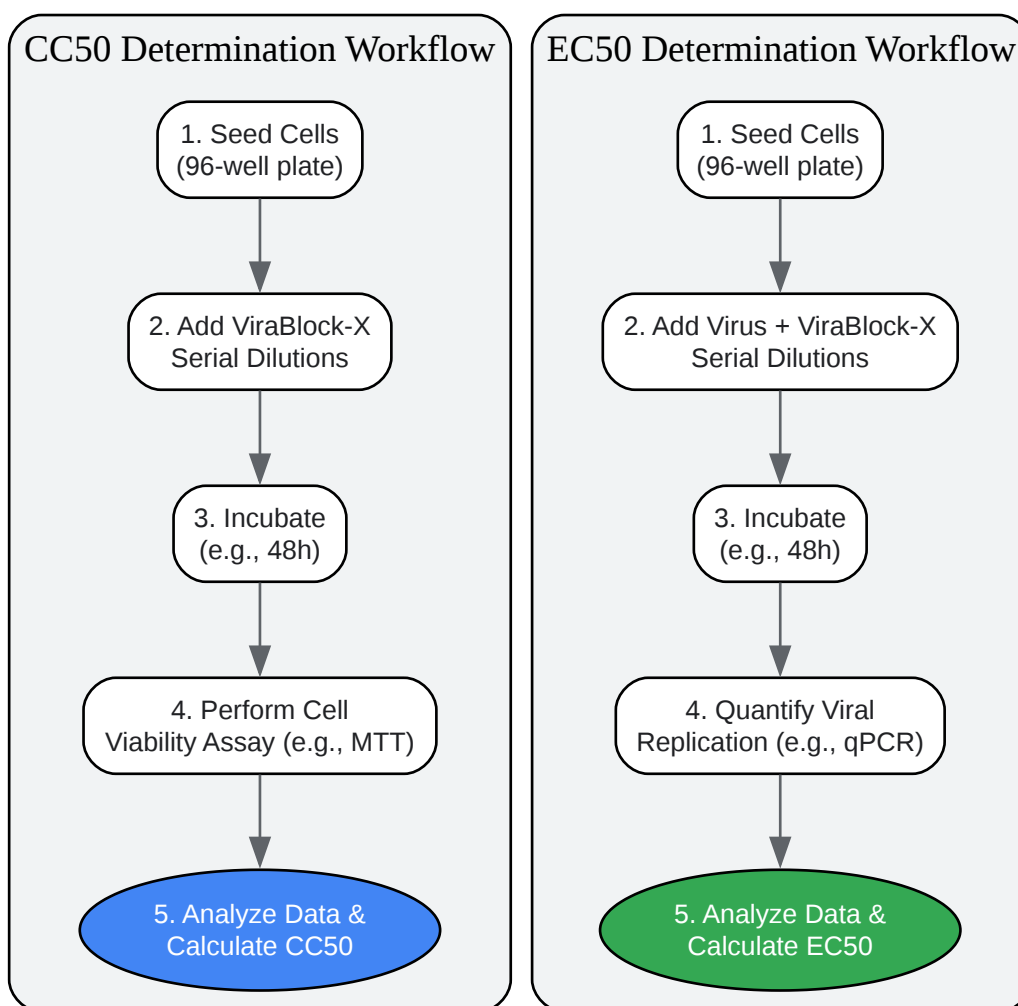
Q3: What is the known mechanism of action for ViraBlock-X?

A3: ViraBlock-X has a dual mechanism of action. It primarily functions as a direct-acting antiviral by inhibiting the viral RNA-dependent RNA polymerase (RdRp), which is essential for the replication of many RNA viruses. Additionally, it has been observed to be an agonist of the

STING (Stimulator of Interferon Genes) pathway, a key component of the innate immune system, leading to the production of type I interferons and other antiviral cytokines.







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